

Introduction: The Significance of Ethyl Perfluorononanoate in Advanced Applications

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Compound of Interest

Compound Name: Ethyl Perfluorononanoate

CAS No.: 30377-52-7

Cat. No.: B1295229

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Ethyl Perfluorononanoate ($C_{11}H_5F_{17}O_2$) is a highly fluorinated ester that belongs to the broad class of per- and polyfluoroalkyl substances (PFAS).[1][2][3] Its structure, characterized by a perfluorinated carbon chain attached to an ethyl ester group, imparts unique physicochemical properties that are of significant interest to researchers and drug development professionals. The high degree of fluorination leads to compounds with low surface tension, high thermal stability, and both hydrophobic and oleophobic characteristics.

Understanding the fundamental physical properties of **Ethyl Perfluorononanoate**, such as its boiling point and density, is a critical prerequisite for its application in fields like advanced materials science, as a component in specialty lubricants, or as a reagent in fluorinated biochemical research.[3] Accurate knowledge of these properties governs its handling, purification, reaction kinetics, and formulation, ensuring reproducibility and safety in experimental and developmental workflows. This guide provides a detailed examination of the boiling point and density of **Ethyl Perfluorononanoate**, grounded in established experimental methodologies and an expert understanding of the causality behind procedural choices.

Section 1: Boiling Point of Ethyl Perfluorononanoate

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For perfluorinated compounds, this property is influenced by uniquely weak intermolecular forces. Despite the high electronegativity of fluorine and the strong polarity of individual carbon-fluorine bonds, the symmetrical and helical conformation of perfluoroalkyl chains minimizes the overall molecular dipole moment.^[4] This, combined with the low polarizability of the fluorine atom, results in weak van der Waals forces, leading to boiling points that are often lower than their hydrocarbon analogs, especially for longer chains.^{[4][5][6]}

Summary of Reported Boiling Point Data

The boiling point of **Ethyl Perfluorononanoate** is highly dependent on pressure. The data available from chemical suppliers and databases reflects this relationship, with measurements typically taken under vacuum to prevent thermal decomposition and facilitate distillation at lower temperatures.

Boiling Point	Pressure	Source
84-85 °C	15 mmHg (20 Torr)	ChemicalBook, BOC Sciences ^{[7][8]}
105 °C	20 Torr (26.7 mmHg)	CAS Common Chemistry ^[9]
192.8 °C	760 mmHg (Predicted)	BOC Sciences ^[8]

Note: 1 mmHg is approximately equal to 1 Torr.

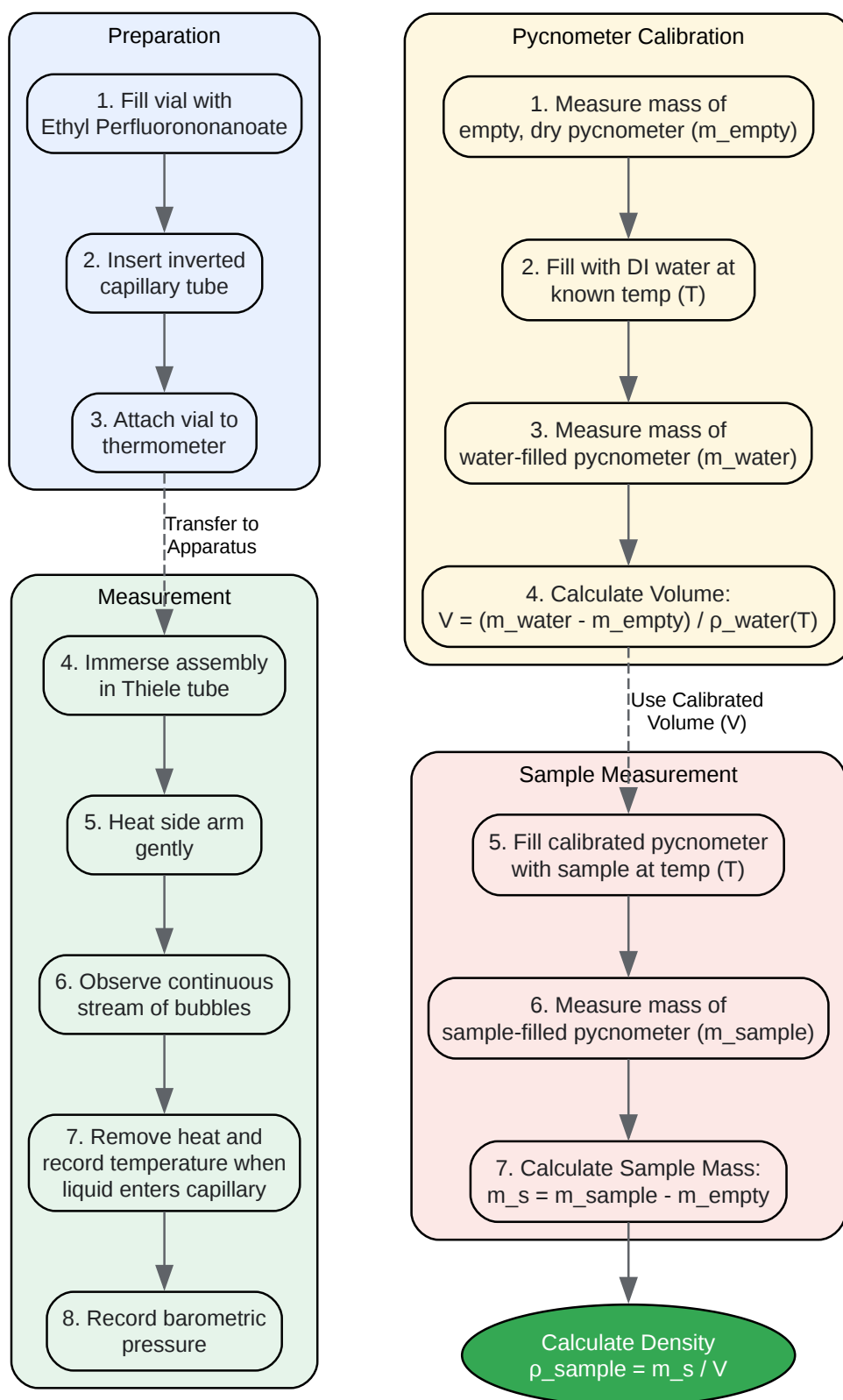
Experimental Protocol: Micro-Scale Boiling Point Determination via Thiele Tube

For research applications where sample conservation is paramount, the Thiele tube method is a reliable and resource-efficient technique for determining boiling point.^[10] It relies on the direct observation of the temperature at which the vapor pressure of the sample equals the applied pressure.

- **Sample Preparation:** Fill a small glass vial (e.g., a 75 x 10 mm Durham tube) to approximately half-full with **Ethyl Perfluorononanoate** (0.5-1.0 mL).

- **Capillary Tube Insertion:** Place a standard melting point capillary tube, sealed at one end, into the vial with the open end submerged in the liquid.[\[10\]](#)
- **Apparatus Assembly:** Attach the vial to a calibrated thermometer using a small rubber band or wire. The base of the vial should be level with the thermometer's bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a retort stand and fill it with a high-boiling, transparent heat-transfer fluid, such as silicone oil, ensuring the side arm is also filled.
- **Heating:** Immerse the thermometer and sample assembly into the Thiele tube, ensuring the sample is below the top level of the heating fluid. Gently heat the side arm of the Thiele tube with a micro-burner or heating mantle. The shape of the tube is designed to create convection currents that ensure uniform heating.[\[10\]](#)
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a rapid, continuous stream of bubbles emerges from the capillary tube. This indicates the sample's vapor has displaced all the air.
- **Equilibrium Measurement:** Remove the heat source. The bubbling will slow down and stop as the apparatus cools. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. This moment signifies that the external pressure has just overcome the vapor pressure of the sample.
- **Pressure Recording:** Record the ambient atmospheric pressure from a laboratory barometer at the time of the experiment. This is crucial for correcting the boiling point to standard pressure if necessary.
- **Choice of Method:** The Thiele tube method is preferred over distillation for small-scale determinations as it minimizes sample loss and provides a sharp, observable endpoint.[\[10\]](#)
- **Heating Medium:** Silicone oil is an ideal heating medium due to its high boiling point, thermal stability, and transparency. Its inertness is particularly important when working with reactive or sensitive compounds.
- **Rate of Heating:** A slow and steady heating rate is critical near the boiling point to ensure thermal equilibrium between the sample, the thermometer, and the heating bath.

- Pressure Significance: The reported boiling points for **Ethyl Perfluorononanoate** are at reduced pressures (15-20 Torr).^{[7][8][9]} This is a common practice for high-molecular-weight esters to avoid the high temperatures required at atmospheric pressure, which could lead to decomposition. Any experimental determination must be accompanied by a precise pressure measurement.



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Caption: Workflow for Density Determination using a Pycnometer.

Conclusion

The physical properties of **Ethyl Perfluorononanoate**—specifically its boiling point under reduced pressure and its high density—are direct consequences of its unique molecular structure dominated by the perfluoroalkyl chain. The boiling point of 84-85 °C at 15 mmHg and a density of approximately 1.61 g/cm³ are key parameters for its practical use. [7][8][9] The experimental protocols detailed in this guide represent robust, validated methods for determining these properties with the precision and accuracy required for scientific research and development. Adherence to these methodologies, with careful attention to variables like pressure and temperature, is essential for generating reliable and reproducible data.

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- To cite this document: BenchChem. [Introduction: The Significance of Ethyl Perfluorononanoate in Advanced Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295229/docs#introduction-the-significance-of-ethyl-perfluorononanoate-in-advanced-applications>]

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